Physicochemical Profiling of 1-Eicosanol: A Technical Guide for Formulation Scientists

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Compound of Interest

Compound Name:	*1-Eicosanol*
CAS No.:	*28679-05-2*
Cat. No.:	*B7800029*

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Executive Summary & Chemical Identity

1-Eicosanol (Arachidyl Alcohol) is a saturated, straight-chain fatty alcohol (

) critical to the development of lipid-based drug delivery systems (LBDDS) and controlled-release matrices.[1][2] Unlike shorter chain homologs (e.g., Cetyl or Stearyl alcohol), the

chain length imparts unique solid-state polymorphism and higher thermal stability, making it a superior structurant for Solid Lipid Nanoparticles (SLNs) and Niosomes where bilayer rigidity is required.[1]

Chemical Specifications

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Property	Value	Technical Significance
IUPAC Name	Icosan-1-ol	-
CAS Number	629-96-9	-
Molecular Formula		High lipophilicity driven by alkyl tail.[1][2][3][4]
Molecular Weight	298.55 g/mol	Affects diffusion rates in matrices.[1][2]
Appearance	White, waxy crystalline solid	Indicates high purity >98%.[1][2][5]
LogP (Octanol/Water)	~9.0 - 9.5	Extreme hydrophobicity; partitions into lipid bilayers.[1][2]
HLB Value	~1.0 (approx.)[1][2][4]	Acts as a lipophilic co-surfactant/structurant.[1][2]

Solid-State Physics & Polymorphism

The utility of **1-Eicosanol** in drug delivery is governed by its polymorphic behavior.[2] It does not exist as a single static crystal but transitions between specific packing arrangements based on thermal history.[2]

Polymorphic Phases

Research indicates that **1-Eicosanol** exhibits complex polymorphism, primarily involving monoclinic subcells.[2][6]

- -form (Stable): The thermodynamically stable phase at room temperature for even-numbered fatty alcohols.[1][2][6] The hydrocarbon chains are tilted relative to the layer plane.[2]
- Rotator Phase (

  ): Upon heating, just below the melting point, the crystal lattice expands, and the molecules acquire rotational freedom around their long axis. This "rotator phase" is critical during the cooling of SLNs, as it determines how drugs are trapped (or expelled) from the lipid matrix.

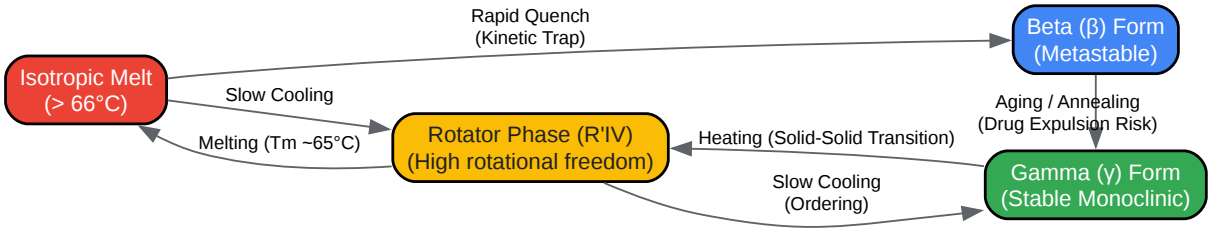
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- -form (Metastable): Obtained via rapid quenching from the melt.[1][2] It is less ordered than the

  -form and can revert to the stable form over time, potentially squeezing out encapsulated active pharmaceutical ingredients (APIs).[2]

Phase Transition Diagram

The following diagram illustrates the thermal pathways between these polymorphs.



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Figure 1: Polymorphic transitions of **1-Eicosanol**.[1][2][6] The transformation from metastable

to stable

is a critical quality attribute (CQA) in stability testing.

Thermal & Solution Properties[2][7][8][9]

Thermal Profile (DSC Data)

Differential Scanning Calorimetry (DSC) is the gold standard for characterizing **1-Eicosanol**.[1][2]

- Melting Point (

  ): 64.0 – 66.0 °C.[1][2][7]

- Enthalpy of Fusion (

  ): ~51.6 kJ/mol (Total transition).[1][2]

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- Rotator Transition: Often seen as a small endothermic shoulder or peak 2–5°C below the main melting peak.[2]

Solubility Profile

Due to the long alkyl chain, **1-Eicosanol** is virtually insoluble in polar solvents but highly soluble in non-polar organics at elevated temperatures.[2]

Solvent	Solubility (25°C)	Solubility (Hot >50°C)	Application Context
Water	Insoluble (<0.01 g/L)	Insoluble	Continuous phase in SLN production.[1][2]
Ethanol	Slightly Soluble	Soluble	Co-solvent for lipid film hydration.[1][2]
Chloroform	Soluble	Very Soluble	Lipid stock preparation.[1][2]
Acetone	Soluble	Very Soluble	Precipitation methods.[1][2]
Benzene	Soluble	Very Soluble	Crystallization purification.[1][2]

Applications in Drug Delivery

1-Eicosanol is not merely an inert filler; it is a functional excipient that modifies the rheology and barrier properties of the formulation.[2]

Solid Lipid Nanoparticles (SLNs)

In SLNs, **1-Eicosanol** serves as the solid matrix.[2] Its high melting point ensures the particle remains solid at body temperature (

).[2]

- Mechanism: The drug is dissolved in the molten alcohol.[2] Upon cooling, the lipid recrystallizes.[2]

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- Challenge: The "Perfect Crystal" problem. Pure **1-Eicosanol** forms a highly ordered

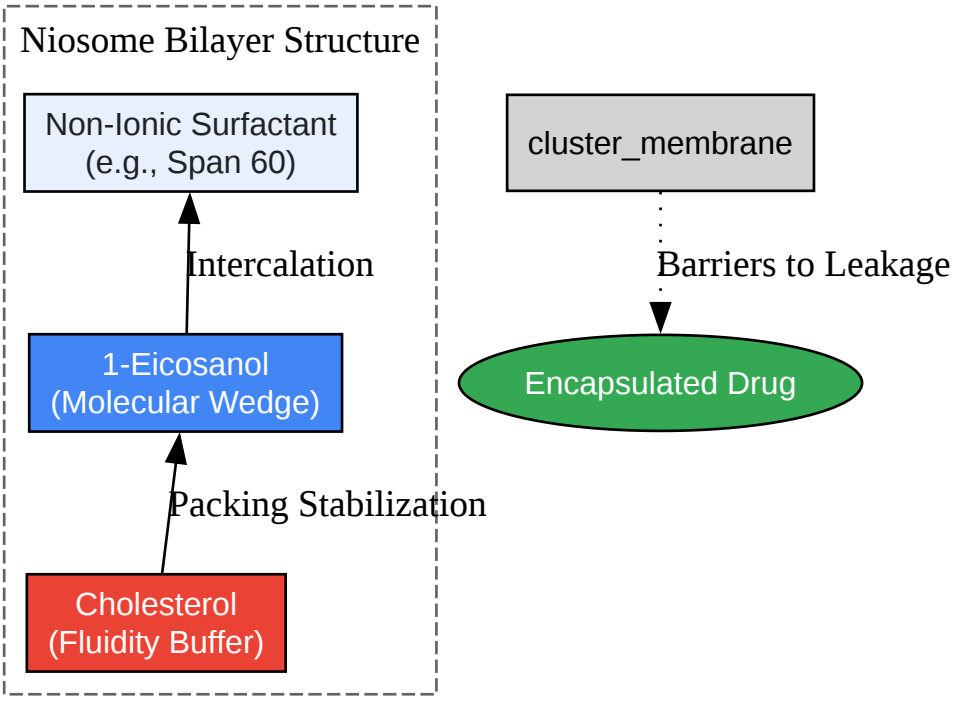
  -lattice that leaves little room for drug molecules, leading to drug expulsion to the particle surface during storage.[2]

- Solution: Mix with liquid lipids (e.g., oleic acid) or spatially incompatible lipids (e.g., triglycerides) to create lattice imperfections (Nanostructured Lipid Carriers - NLCs) where drugs can reside.[1][2]

Niosomes & Lamellar Gel Networks

In surfactant systems, **1-Eicosanol** acts as a co-surfactant.[2] It intercalates between surfactant monomers in the bilayer, increasing packing density and reducing membrane permeability.[2] This is vital for:

- Preventing leakage of hydrophilic drugs from the aqueous core.[2]
- Increasing the micro-viscosity of the bilayer.[2]



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Figure 2: Role of **1-Eicosanol** in stabilizing niosomal bilayers via intercalation.[1][2]

Experimental Protocols

Protocol A: Characterization via DSC

Objective: Determine purity and polymorphic state.[2][8]

- Sample Prep: Weigh 2–5 mg of **1-Eicosanol** into an aluminum pan. Crimp hermetically.
- Cycle 1 (Erasing History): Heat from 20°C to 80°C at 10°C/min. Hold for 2 min to ensure complete melting.
- Cooling (Crystallization): Cool from 80°C to 20°C at 5°C/min. Note: Observe the exotherm.[2][9] A sharp peak indicates high crystallinity; a broad peak suggests heterogeneity.
- Cycle 2 (Analysis): Heat from 20°C to 80°C at 5°C/min.
- Data Interpretation:
  - Main Peak Onset: Should be >62°C.[2]
  - Pre-transition Peak: Look for a small shoulder at ~58–60°C (Rotator phase transition).[1][2]

Protocol B: Preparation of SLNs (Hot Homogenization)

Objective: Synthesize **1-Eicosanol**-based nanoparticles.

- Lipid Phase: Melt 1.0 g of **1-Eicosanol** + 0.5 g of Drug (hydrophobic) at 75°C (approx. 10°C above melting point).
- Aqueous Phase: Dissolve Polysorbate 80 (1.5% w/v) in 50 mL deionized water. Heat to 75°C.
- Pre-Emulsion: Add the aqueous phase to the lipid phase under magnetic stirring (75°C).
- Homogenization: Process with a high-shear homogenizer (e.g., Ultra-Turrax) at 15,000 rpm for 5 minutes.

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- Sonication: Apply probe sonication for 10 minutes (Amplitude 60%) to reduce droplet size to nanoscale.
- Cooling: Rapidly cool the dispersion in an ice bath to 4°C. Critical Step: Rapid cooling promotes the formation of the

  -form or imperfections, trapping the drug before the lipid creates a perfect crystal.[2]

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